

A Comprehensive Technical Guide to the Physical Properties of 2-Phthalimidoacetamide

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Compound of Interest

Compound Name: 2-Phthalimidoacetamide

CAS No.: 4935-96-0

Cat. No.: B1294648

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Phthalimidoacetamide, also known as 2-(1,3-dioxoisindolin-2-yl)acetamide, is a chemical compound of significant interest in medicinal chemistry and drug development. As a derivative of phthalimide, it serves as a crucial building block in the synthesis of a variety of biologically active molecules. The phthalimide moiety is a well-known pharmacophore found in drugs with a wide range of activities, including anti-inflammatory, anticonvulsant, and immunomodulatory effects. A thorough understanding of the physical properties of **2-Phthalimidoacetamide** is fundamental for its application in synthesis, formulation, and quality control. This guide provides an in-depth analysis of its melting and boiling points, along with detailed experimental protocols for their determination, grounded in scientific principles to ensure accuracy and reproducibility.

Core Physical Properties

The physical characteristics of a compound are critical parameters that influence its behavior under various experimental and processing conditions. For **2-Phthalimidoacetamide**, the

melting point is a key indicator of purity, while its behavior at elevated temperatures, including its boiling point and thermal stability, is crucial for synthetic applications and thermal analysis.

Data Summary

Physical Property	Value	Source
Melting Point	257 °C	ChemicalBook[1]
Boiling Point	437.3 ± 28.0 °C (Predicted)	ChemicalBook[1]

Note: The boiling point is a predicted value. Due to the high temperature, experimental determination may be challenging as the compound might decompose before boiling under atmospheric pressure. Therefore, understanding its thermal stability is of paramount importance.

Determination of Melting Point

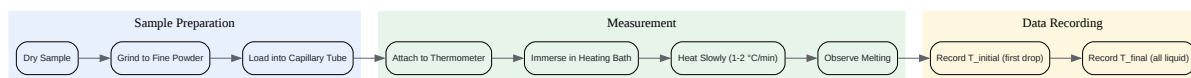
The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. It is a sharp, well-defined temperature for a pure substance, and any impurities will typically cause a depression and broadening of the melting point range.

Open Capillary Method

This traditional and widely used method provides a visual determination of the melting point range.

- **Sample Preparation:** Ensure the **2-Phthalimidoacetamide** sample is completely dry and finely powdered to allow for uniform packing.
- **Capillary Tube Loading:** Seal one end of a capillary tube by heating it briefly in a flame. Introduce the powdered sample into the open end of the capillary tube and tap it gently to pack the sample to a height of 2-3 mm at the sealed end.
- **Apparatus Setup:** Attach the capillary tube to a thermometer, ensuring the sample is level with the thermometer's bulb. Immerse the assembly in a heating bath (e.g., a Thiele tube filled with a high-boiling point liquid like mineral oil or silicone oil).

- **Heating and Observation:** Heat the bath slowly, with constant stirring, at a rate of approximately 1-2 °C per minute as the temperature approaches the expected melting point.
- **Data Recording:** Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- **Fine Powder:** Using a fine powder ensures efficient and uniform heat transfer throughout the sample, leading to a more accurate and sharper melting point determination.
- **Slow Heating Rate:** A slow and controlled heating rate is crucial to allow the temperature of the heating bath, the thermometer, and the sample to remain in thermal equilibrium. Rapid heating can lead to a lag between the thermometer reading and the actual temperature of the sample, resulting in an erroneously high and broad melting point range.



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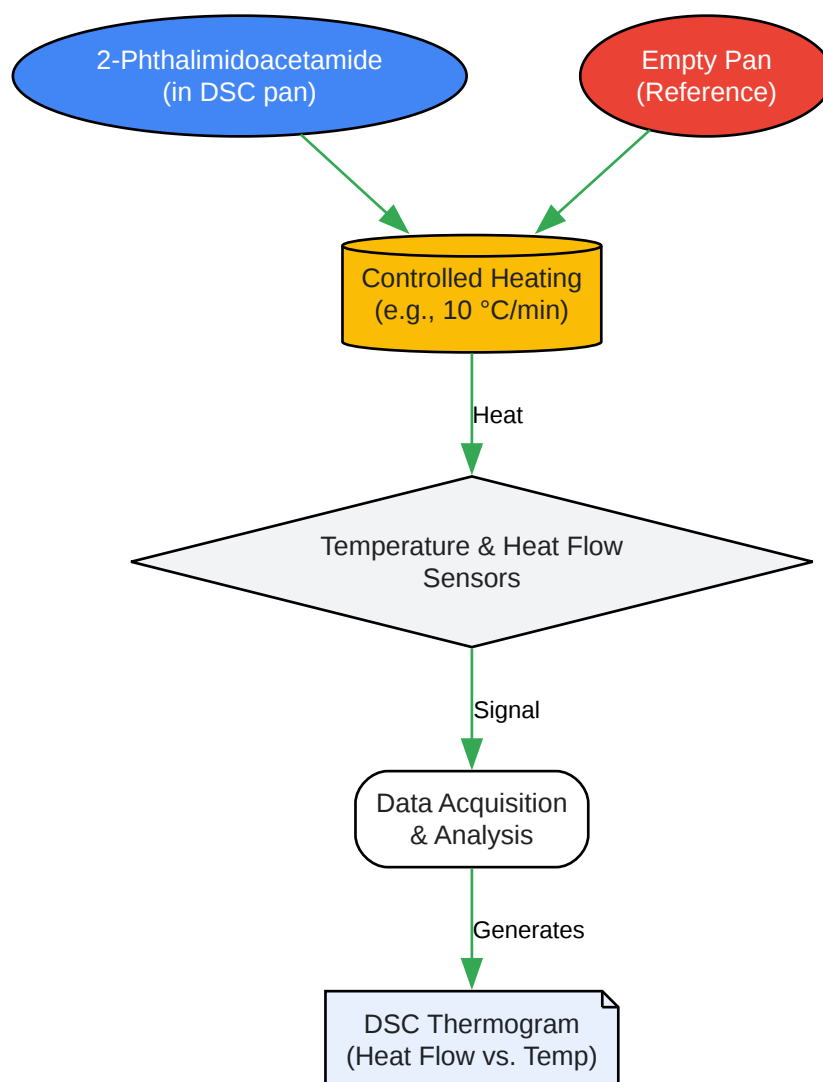
Caption: Workflow for Melting Point Determination by the Open Capillary Method.

Differential Scanning Calorimetry (DSC)

DSC is a powerful thermal analysis technique that measures the difference in heat flow between a sample and a reference as a function of temperature. It provides a more precise and quantitative determination of the melting point and the enthalpy of fusion.

- **Instrument Calibration:** Calibrate the DSC instrument for temperature and heat flow using certified reference standards (e.g., indium).
- **Sample Preparation:** Accurately weigh 2-5 mg of the **2-Phthalimidoacetamide** sample into an aluminum DSC pan. Crimp the pan with a lid.

- **DSC Run:** Place the sample pan and an empty reference pan into the DSC cell. Heat the sample under a controlled atmosphere (e.g., nitrogen at a flow rate of 50 mL/min) at a constant heating rate (e.g., 10 °C/min).
- **Data Analysis:** The melting process will be observed as an endothermic peak on the DSC thermogram. The onset temperature of this peak is typically taken as the melting point. The area under the peak corresponds to the enthalpy of fusion.
- **Inert Atmosphere:** Running the experiment under an inert nitrogen atmosphere prevents oxidative degradation of the sample at elevated temperatures, ensuring that the observed thermal event is purely the melting transition.
- **Controlled Heating Rate:** A consistent and programmed heating rate is essential for obtaining reproducible and accurate results. The choice of heating rate can affect the shape and position of the melting peak.



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Caption: Logical flow of a Differential Scanning Calorimetry experiment.

High-Temperature Behavior: Boiling Point and Thermal Stability

As previously noted, the predicted boiling point of **2-Phthalimidoacetamide** is high, suggesting that the compound may decompose before it boils at atmospheric pressure. Therefore, assessing its thermal stability is a more practical and informative approach.

Boiling Point Determination (Under Reduced Pressure)

If the compound is thermally stable enough to boil without significant decomposition, its boiling point can be determined under reduced pressure (vacuum). This lowers the temperature at which boiling occurs.

- **Apparatus Setup:** Use a micro-boiling point apparatus or a distillation setup suitable for small quantities. The setup should be connected to a vacuum source and a manometer to measure the pressure.
- **Sample Introduction:** Place a small amount of the **2-Phthalimidoacetamide** sample into the boiling tube along with a boiling chip or a sealed capillary tube (with the sealed end down) to prevent bumping.
- **Evacuation and Heating:** Evacuate the system to the desired pressure. Begin heating the sample gently.
- **Observation:** The boiling point at that pressure is the temperature at which a steady stream of bubbles emerges from the boiling chip or when the liquid level inside the inverted capillary tube rises to the level of the surrounding liquid upon cooling.
- **Pressure Correction:** The boiling point at atmospheric pressure can be estimated from the boiling point at reduced pressure using a nomograph or the Clausius-Clapeyron equation.

Thermal Stability Assessment using Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is an excellent technique to determine the decomposition temperature of a compound.

- **Instrument Calibration:** Calibrate the TGA instrument for mass and temperature.
- **Sample Preparation:** Accurately weigh a small amount (5-10 mg) of the **2-Phthalimidoacetamide** sample into a TGA pan.
- **TGA Run:** Place the sample pan in the TGA furnace. Heat the sample from ambient temperature to a higher temperature (e.g., 600 °C) at a controlled heating rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).

- **Data Analysis:** The TGA thermogram will show a plot of mass versus temperature. The onset temperature of a significant mass loss step indicates the beginning of thermal decomposition.

Conclusion

A precise understanding of the physical properties of **2-Phthalimidoacetamide** is indispensable for its effective use in research and development. The melting point of 257 °C serves as a critical parameter for identification and purity assessment. While the predicted boiling point is high, thermal analysis techniques such as TGA are essential for characterizing its thermal stability and decomposition profile. The detailed experimental protocols provided in this guide, along with the rationale behind the procedural steps, are intended to equip researchers with the necessary knowledge to perform accurate and reliable physical property measurements.

References

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Sources

- 1. 4935-96-0 | CAS DataBase [chemicalbook.com]
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